

# Technical Guide: Safe Handling and Properties of 2-Hydroxyestradiol- $^{13}\text{C}_6$

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## Compound of Interest

Compound Name: 2-Hydroxyestradiol- $^{13}\text{C}_6$

Cat. No.: B12427148

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and known properties of 2-Hydroxyestradiol- $^{13}\text{C}_6$ . Given that isotopic labeling does not significantly alter the chemical's hazardous properties, this guide is based on the available data for the unlabeled parent compound, 2-Hydroxyestradiol, and its precursor, Estradiol.

## Section 1: Safety and Hazard Information

2-Hydroxyestradiol is a metabolite of  $17\beta$ -estradiol and should be handled with care due to its potential biological activity and associated hazards. It is suspected of causing cancer and may damage fertility or the unborn child.

### GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard classifications for substances related to 2-Hydroxyestradiol.

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Carcinogenicity	2	H351: Suspected of causing cancer[1][2][3]	Health Hazard	Danger[1][3]
Reproductive Toxicity	1A	H360: May damage fertility or the unborn child[1][3]	Health Hazard	Danger[1][3]
Effects on or via lactation	-	H362: May cause harm to breast-fed children[1][3]	Health Hazard	Danger[1][3]
Hazardous to the aquatic environment, long-term hazard	1	H410: Very toxic to aquatic life with long lasting effects[1]	Environment	Warning

## Precautionary Statements

The following precautionary statements are advised when handling 2-Hydroxyestradiol-<sup>13</sup>C<sub>6</sub>:

- Prevention:
  - P201: Obtain special instructions before use.[1][4]
  - P202: Do not handle until all safety precautions have been read and understood.[1][4]
  - P260: Do not breathe dust/fume/gas/mist/vapors/spray.[1][3][4]
  - P263: Avoid contact during pregnancy/while nursing.[1][3]
  - P264: Wash skin thoroughly after handling.[1][4]
  - P270: Do not eat, drink or smoke when using this product.[1][4]

- P273: Avoid release to the environment.[4]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[3][4]
- Response:
  - P308 + P313: IF exposed or concerned: Get medical advice/ attention.[1][3]
  - P391: Collect spillage.[4]
- Storage:
  - P405: Store locked up.[1][3][4]
- Disposal:
  - P501: Dispose of contents/ container to an approved waste disposal plant.[1][3][4]

## Section 2: Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of 2-Hydroxyestradiol.

Property	Value
Molecular Formula	C <sub>18</sub> H <sub>24</sub> O <sub>3</sub>
Molecular Weight	288.4 g/mol [2]
Melting Point	190 - 191 °C[2]
Boiling Point	481.5±45.0 °C at 760 mmHg
Appearance	Solid[2]
Storage Temperature	-20°C or -80°C[5][6]

## Section 3: Handling and Experimental Protocols

Due to the hazardous nature of this compound, strict adherence to safety protocols is mandatory.

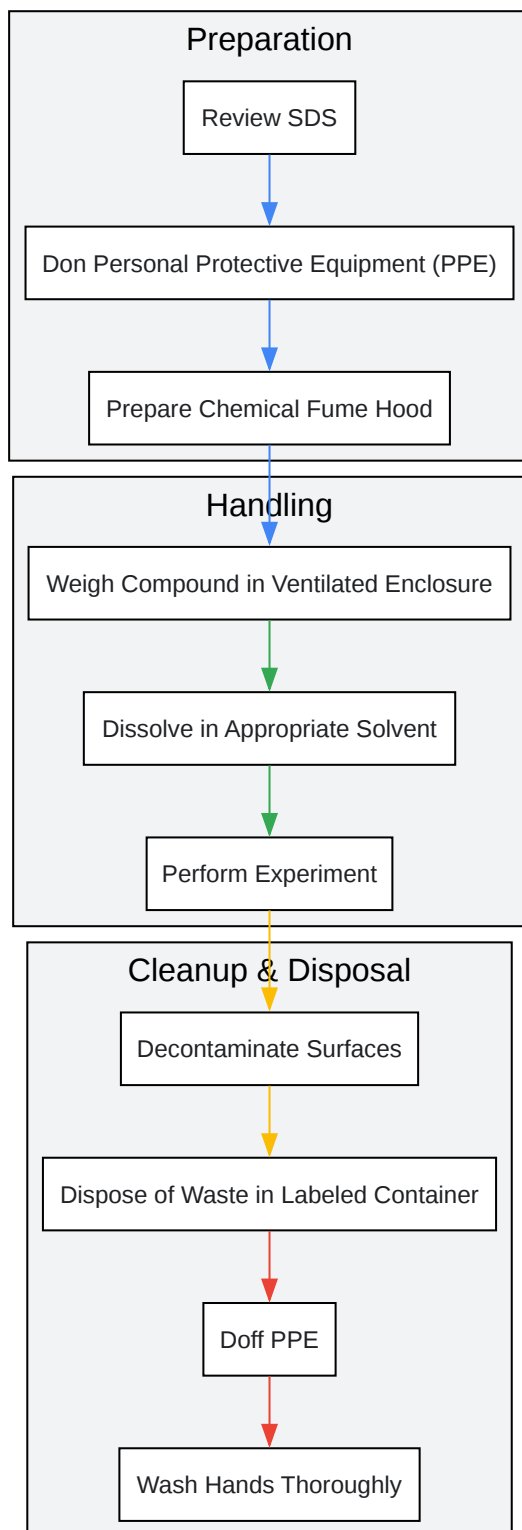
## Personal Protective Equipment (PPE)

A comprehensive set of PPE should be worn at all times when handling 2-Hydroxyestradiol- $^{13}\text{C}_6$ .

- Gloves: Chemical-resistant gloves (e.g., nitrile) are required.[\[1\]](#)
- Gown: A protective gown is necessary to prevent skin contact.[\[1\]](#)
- Eye Protection: Safety glasses or goggles with side shields are mandatory.[\[1\]](#)
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-approved respirator should be used.[\[7\]](#)

## Safe Handling Workflow

The following diagram outlines the recommended workflow for safely handling 2-Hydroxyestradiol- $^{13}\text{C}_6$  in a laboratory setting.

Safe Handling Workflow for 2-Hydroxyestradiol- $^{13}\text{C}_6$ [Click to download full resolution via product page](#)Caption: Workflow for handling 2-Hydroxyestradiol- $^{13}\text{C}_6$ .

## First Aid Measures

In case of exposure, follow these first-aid guidelines:

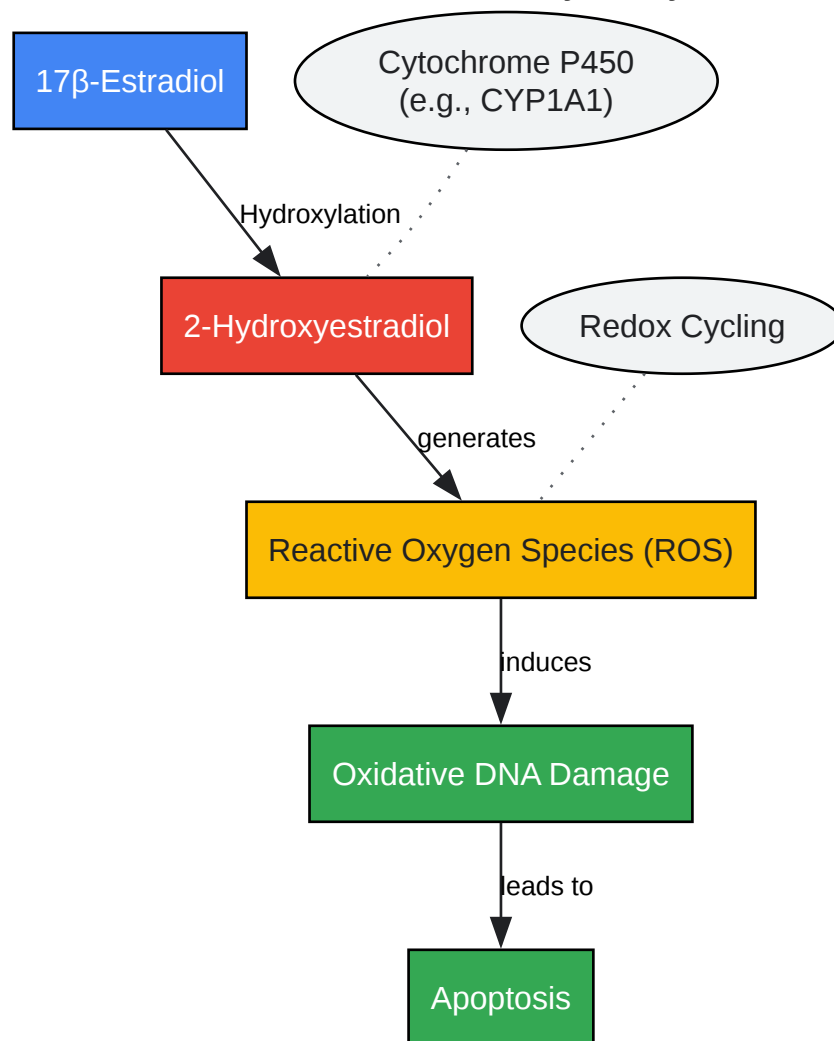
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.[1]
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[1]
- **Ingestion:** If swallowed, do NOT induce vomiting. Get medical aid immediately. Call a poison control center.[8]

## Section 4: Biological Context and Signaling

2-Hydroxyestradiol is a major metabolite of  $17\beta$ -estradiol, formed through hydroxylation by cytochrome P450 enzymes.[9][10] It is considered a catechol estrogen and has been implicated in estrogen-induced carcinogenesis.[9] Research suggests that 2-Hydroxyestradiol can induce oxidative DNA damage and apoptosis in human mammary epithelial cells, potentially mediated by the generation of reactive oxygen species (ROS).[9]

The following diagram illustrates the metabolic pathway from Estradiol to 2-Hydroxyestradiol and its subsequent biological effects.

## Metabolism and Action of 2-Hydroxyestradiol



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Caption: Metabolic conversion and biological effects.

This guide is intended to provide essential safety and handling information for 2-Hydroxyestradiol-<sup>13</sup>C<sub>6</sub> for research purposes. Always consult the most up-to-date Safety Data Sheet from your supplier and adhere to your institution's safety protocols.

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